

N-nitroso-desmethyl-tramadol: A Technical Guide to its Spectral Characterization

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-tramadol*

Cat. No.: *B15815551*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data available for the **N-nitroso-desmethyl-tramadol** impurity. **N-nitroso-desmethyl-tramadol** is a critical reference standard for the analytical method development and validation for Tramadol, ensuring the quality and safety of the pharmaceutical product. This document compiles available information on its spectral characteristics, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy, and outlines the typical experimental protocols used for its characterization.

Spectroscopic Data Summary

While raw spectral data for **N-nitroso-desmethyl-tramadol** is primarily available through Certificates of Analysis (CoA) provided by commercial suppliers of reference standards, the following tables summarize the key analytical techniques used for its structural confirmation and purity assessment.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: NMR Spectral Data Overview

Technique	Purpose	Data Provided in CoA
^1H NMR	Confirms the presence and connectivity of hydrogen atoms in the molecule.	Conforms to structure
^{13}C NMR	Confirms the carbon framework of the molecule.	Conforms to structure

Table 2: Mass Spectrometry Data Overview

Technique	Purpose	Data Provided in CoA
Mass Spectrometry (MS)	Confirms the molecular weight of the compound.	Conforms to structure

Table 3: Infrared Spectroscopy Data Overview

Technique	Purpose	Data Provided in CoA
Infrared (IR) Spectroscopy	Identifies the functional groups present in the molecule.	Conforms to structure

Experimental Protocols

The following sections describe the general methodologies employed for the spectral analysis of **N-nitroso-desmethyl-tramadol**, based on standard analytical practices for pharmaceutical reference standards.

Synthesis of N-nitroso-desmethyl-tramadol

The synthesis of **N-nitroso-desmethyl-tramadol** as a reference standard is typically performed in specialized laboratories. The process would likely involve the controlled nitrosation of N-desmethyl-tramadol under specific reaction conditions to yield the N-nitroso derivative.

NMR Spectroscopy

- **Sample Preparation:** A precisely weighed sample of **N-nitroso-desmethyl-tramadol** is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- **Instrumentation:** A high-resolution NMR spectrometer (e.g., 400 MHz or higher) is used.
- **Data Acquisition:** ^1H and ^{13}C NMR spectra are acquired.
- **Data Analysis:** The chemical shifts (δ), coupling constants (J), and integration of the signals in the ^1H NMR spectrum, along with the chemical shifts in the ^{13}C NMR spectrum, are analyzed to confirm the molecular structure.

Mass Spectrometry

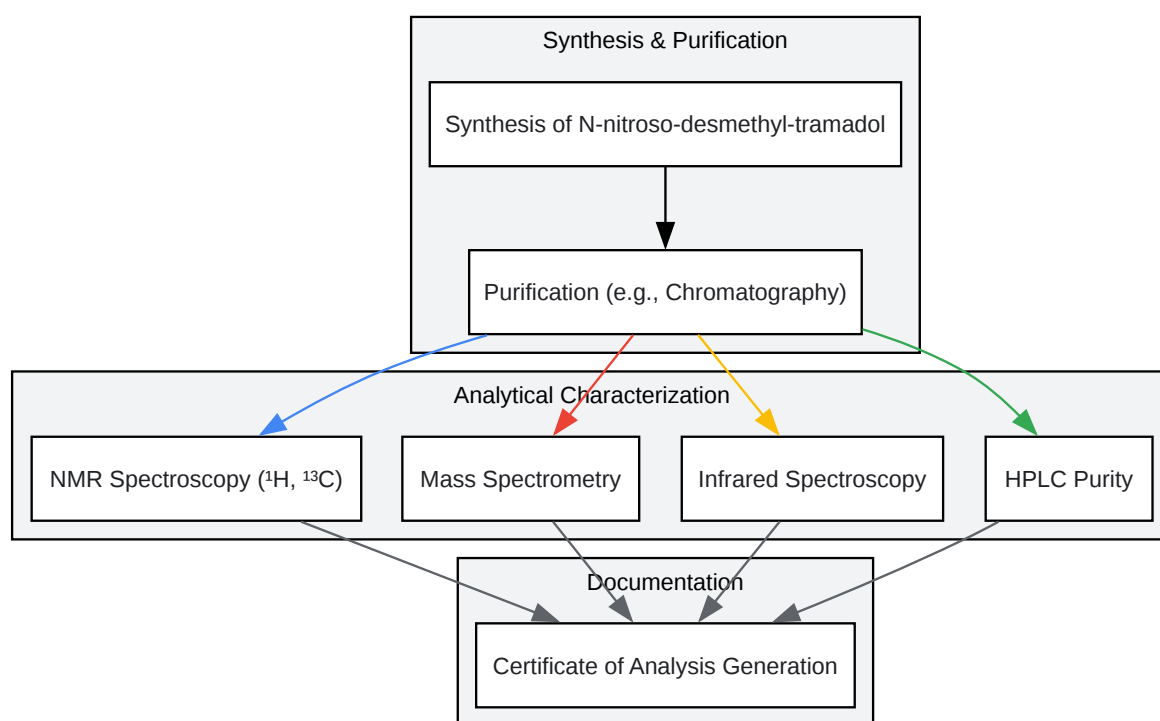
- **Sample Preparation:** The sample is dissolved in a suitable solvent and introduced into the mass spectrometer.
- **Instrumentation:** Techniques such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) coupled with a mass analyzer (e.g., Quadrupole, Time-of-Flight) are commonly used.
- **Data Acquisition:** The mass-to-charge ratio (m/z) of the molecular ion and any fragment ions are recorded.
- **Data Analysis:** The obtained mass spectrum is analyzed to confirm the molecular weight of **N-nitroso-desmethyl-tramadol**.

Infrared Spectroscopy

- **Sample Preparation:** The sample can be analyzed as a thin film on a suitable substrate (e.g., KBr pellet) or using an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used.
- **Data Acquisition:** The infrared spectrum, showing the absorption of infrared radiation as a function of wavenumber (cm^{-1}), is recorded.
- **Data Analysis:** The characteristic absorption bands are assigned to specific functional groups (e.g., N-N=O , O-H , C-H , C=C aromatic) to confirm the identity of the compound.

Visualizations

The following diagrams illustrate the logical workflow for the characterization of a pharmaceutical reference standard like **N-nitroso-desmethyl-tramadol**.



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Caption: Workflow for the Synthesis and Characterization of **N-nitroso-desmethyl-tramadol**.

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